

# An In-depth Technical Guide to the Safe Handling of Dimethyl Malonate

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## Compound of Interest

Compound Name: Dimethylmalonate

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This guide provides comprehensive safety and handling information for dimethyl malonate, a common reagent in organic synthesis. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

## Chemical and Physical Properties

Dimethyl malonate is a colorless liquid with a faint, ester-like odor.<sup>[1]</sup> It is a diester derivative of malonic acid and is utilized as a key intermediate in various synthetic processes, including the production of pharmaceuticals, fragrances, and vitamins B1 and B6.<sup>[2][3]</sup>

Table 1: Physical and Chemical Properties of Dimethyl Malonate

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O <sub>4</sub>	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	132.11 g/mol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	108-59-8	<a href="#">[5]</a> <a href="#">[7]</a>
Appearance	Clear, colorless liquid	<a href="#">[4]</a> <a href="#">[7]</a>
Melting Point	-62 °C	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[8]</a>
Boiling Point	180-181 °C	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[8]</a>
Density	1.156 g/mL at 25 °C	<a href="#">[2]</a> <a href="#">[3]</a>
Flash Point	85 °C - 90 °C	<a href="#">[7]</a> <a href="#">[9]</a>
Auto-ignition Temperature	440 °C	<a href="#">[10]</a>
Solubility	Miscible with alcohol and ether; slightly soluble in water. <a href="#">[3]</a> <a href="#">[11]</a>	
Vapor Pressure	0.15 hPa at 20 °C	<a href="#">[10]</a>

## Hazard Identification and GHS Classification

Dimethyl malonate is classified as a hazardous substance. It is a combustible liquid and causes skin, eye, and respiratory irritation.[\[5\]](#)[\[12\]](#)

Table 2: GHS Hazard Classification for Dimethyl Malonate

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	GHS07	Warning
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	GHS07	Warning
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation	GHS07	Warning
Flammable Liquids	Category 4	H227: Combustible liquid	None	Warning

Sources:[4][5][13]

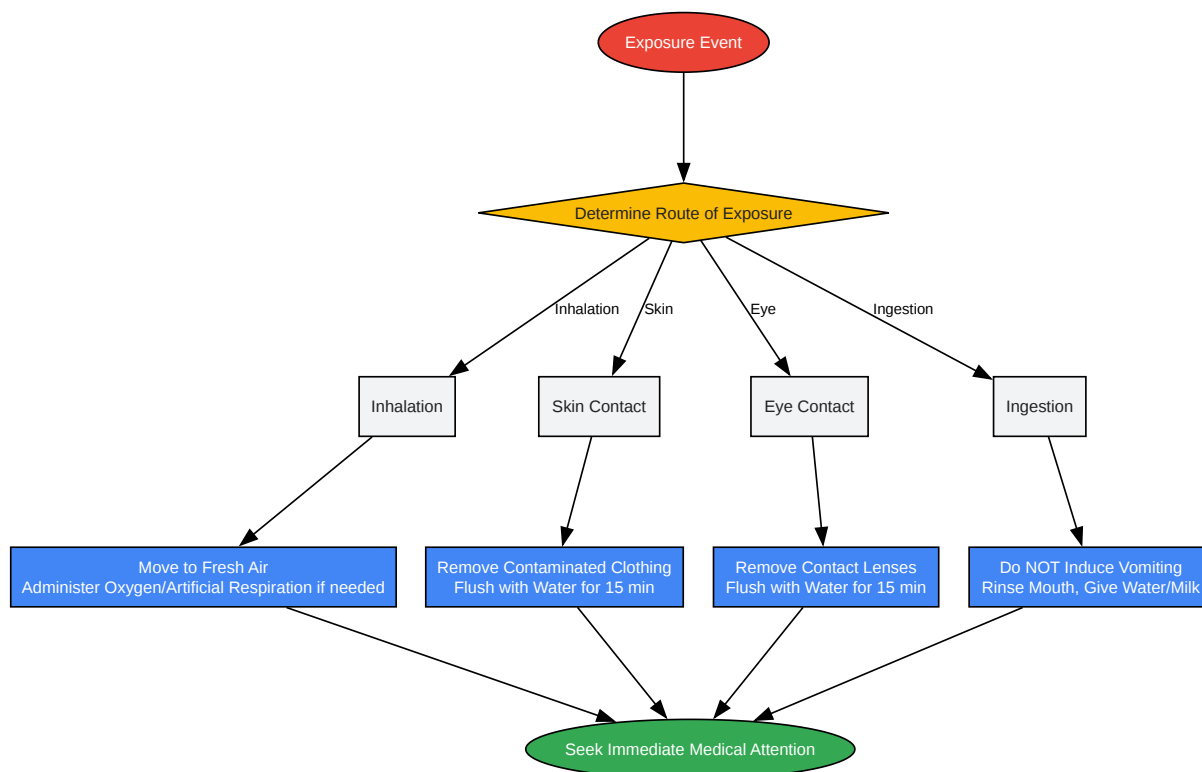
## First Aid Measures

Prompt and appropriate first aid is essential in the event of exposure. Always seek medical attention after administering first aid.

Table 3: First Aid Procedures for Dimethyl Malonate Exposure

Exposure Route	First Aid Protocol	Source(s)
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.	<a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. <a href="#">[7]</a> Wash affected area with soap and water. <a href="#">[5]</a> Seek medical attention if irritation persists.	<a href="#">[5]</a> <a href="#">[7]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. <a href="#">[7]</a> Remove contact lenses if present and easy to do. <a href="#">[4]</a> Continue rinsing and seek immediate medical attention.	<a href="#">[4]</a> <a href="#">[7]</a>
Ingestion	Do NOT induce vomiting. <a href="#">[5]</a> <a href="#">[9]</a> If the person is conscious, rinse their mouth with water and give 2-4 cupfuls of milk or water. <a href="#">[7]</a> Never give anything by mouth to an unconscious person. <a href="#">[5]</a> <a href="#">[7]</a> Seek immediate medical attention.	<a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[9]</a>

## First Aid Decision Workflow



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Caption: First aid decision workflow for dimethyl malonate exposure.

## Handling and Storage

Proper handling and storage are critical to prevent exposure and maintain chemical integrity.

Handling:

- Avoid contact with skin, eyes, and clothing.[\[7\]](#)[\[14\]](#)
- Avoid inhalation of vapor or mist.[\[5\]](#)[\[14\]](#)
- Use only in a well-ventilated area, preferably in a chemical fume hood.[\[7\]](#)[\[13\]](#)
- Keep away from heat, sparks, open flames, and other sources of ignition.[\[5\]](#)[\[14\]](#)

- Take precautionary measures against static discharge.[\[5\]](#)[\[15\]](#)
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[\[4\]](#)[\[5\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[7\]](#)[\[12\]](#)
- Keep containers tightly closed when not in use.[\[4\]](#)[\[12\]](#)
- Store away from incompatible materials such as strong oxidizing agents, acids, bases, and reducing agents.[\[7\]](#)[\[9\]](#)[\[12\]](#)
- The recommended storage temperature is between 15–25 °C.[\[13\]](#)

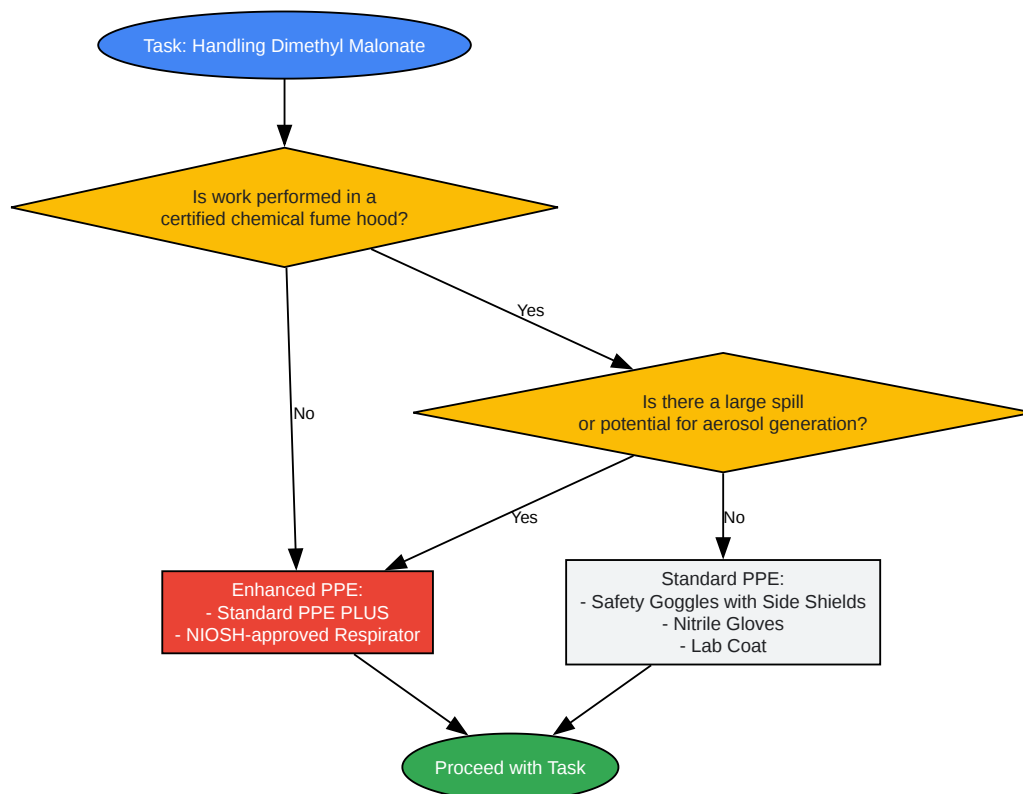
## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling dimethyl malonate.

Table 4: Recommended Personal Protective Equipment

Protection Type	Specification	Source(s)
Eye/Face Protection	Chemical safety goggles or glasses with side-shields conforming to EN166 or OSHA 29 CFR 1910.133 standards.	<a href="#">[5]</a> <a href="#">[7]</a>
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat. Impervious clothing should be worn to prevent skin contact.	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Respiratory Protection	If ventilation is inadequate or for spill response, use a NIOSH/MSHA approved respirator with appropriate cartridges (e.g., organic vapor).	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[9]</a>

#### PPE Selection Workflow



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Caption: Decision workflow for selecting appropriate PPE.

## Accidental Release Measures

In the event of a spill, follow established protocols to minimize exposure and environmental contamination.

- Personal Precautions: Evacuate unnecessary personnel.[4] Ensure adequate ventilation.[5] Remove all sources of ignition.[5] Wear appropriate personal protective equipment as detailed in Section 5.[4][5] Avoid breathing vapors.[5]
- Environmental Precautions: Prevent the spill from entering drains, sewers, or waterways.[5][12][14]



- **Containment and Cleanup:** For small spills, absorb with an inert material such as vermiculite, sand, or earth.<sup>[7]</sup> Place the absorbed material into a suitable, closed container for disposal.<sup>[7]</sup><sup>[14]</sup> For large spills, dike the area to contain the spill and collect the material.<sup>[15]</sup>

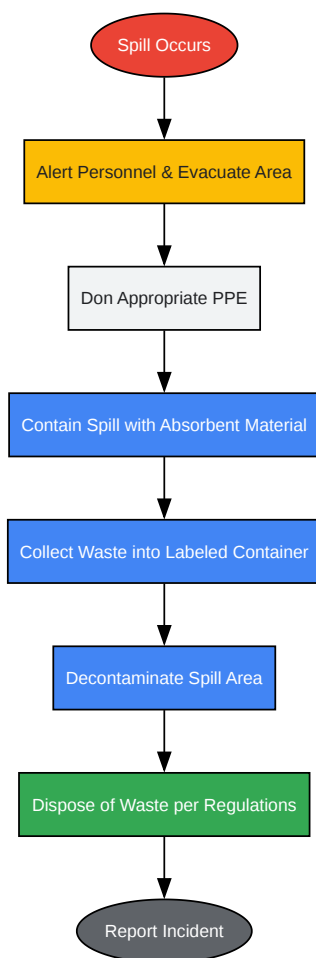
## Experimental Protocols

The following are illustrative protocols for common safety procedures. These should be adapted to specific laboratory conditions and regulations.

### Protocol: Small Spill Cleanup ( <100 mL)

- **Alert Personnel:** Immediately alert others in the vicinity of the spill.
- **Evacuate:** If necessary, evacuate the immediate area.
- **Don PPE:** At a minimum, don safety goggles, a lab coat, and double nitrile gloves. If ventilation is poor or the spill is large, a respirator is required.
- **Contain Spill:** Cover the spill with an inert absorbent material (e.g., vermiculite, sand, or a commercial sorbent pad), starting from the outside and working inwards to prevent spreading.<sup>[7]</sup>
- **Collect Waste:** Carefully scoop the absorbed material into a labeled, sealable waste container.<sup>[4]</sup>
- **Decontaminate Area:** Clean the spill area with soap and water.
- **Dispose of Waste:** Dispose of the waste container and any contaminated PPE according to institutional and local hazardous waste regulations.<sup>[14]</sup>
- **Report:** Report the incident to the laboratory supervisor or safety officer.

#### Spill Response Workflow



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Caption: General workflow for responding to a dimethyl malonate spill.

## Toxicology and Stability

Toxicological Data:

- Acute Oral Toxicity (LD50): 5331 mg/kg (Rat)[8][9]
- Acute Dermal Toxicity (LD50): >5000 mg/kg (Rabbit)[8][9]

- Human Health Effects: Causes irritation to the skin, eyes, and respiratory system.[4][9] The toxicological properties have not been fully investigated.[7][9]

#### Stability and Reactivity:

- Chemical Stability: Stable under normal temperatures and pressures.[7][12]
- Conditions to Avoid: Heat, flames, sparks, ignition sources, and direct sunlight.[4][7][12]
- Incompatible Materials: Strong oxidizing agents, reducing agents, acids, and bases.[7][9]
- Hazardous Decomposition Products: Thermal decomposition may produce carbon monoxide and carbon dioxide.[7][13]

## Disposal Considerations

Dispose of dimethyl malonate and its containers in accordance with federal, state, and local environmental regulations.[9][14] Waste generators must determine if a discarded chemical is classified as hazardous waste.[7] Do not dispose of it into the sewer system.[12] It is recommended to use a licensed professional waste disposal service.[14]

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